

# Application Notes and Protocols for Preparing SW033291 Stock Solution with DMSO

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## Compound of Interest

Compound Name: SW033291

Cat. No.: B1682838

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## Introduction

**SW033291** is a potent and selective small-molecule inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH), the key enzyme responsible for the degradation of prostaglandin E2 (PGE2).[1][2][3] By inhibiting 15-PGDH, **SW033291** effectively increases the local concentration of PGE2, a critical lipid signaling molecule involved in a variety of physiological and pathological processes.[1][4] This mechanism has shown therapeutic potential in promoting tissue regeneration, including in the hematopoietic system, colon, and liver.[4][5] These application notes provide a detailed protocol for the preparation of a stock solution of **SW033291** using dimethyl sulfoxide (DMSO), a common solvent for this compound in research settings.

## Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for **SW033291**.

Property	Value	Reference(s)
Molecular Weight	412.59 g/mol	[6][7]
Molecular Formula	C <sub>21</sub> H <sub>20</sub> N <sub>2</sub> OS <sub>3</sub>	[1][5][6]
CAS Number	459147-39-8	[6][7]
Appearance	Pale yellow to yellowish-green powder	[1]
Solubility in DMSO	≥20.65 mg/mL to 83 mg/mL (≥50 mM to 201.16 mM)	[6][8][9]
Storage (Powder)	-20°C for up to 3 years	[6]
Storage (Stock Solution in DMSO)	-20°C for several months; -80°C for up to 2 years	[3][6][8]
Mechanism of Action	Inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH)	[1][2][3]
Inhibitory Constant (K <sub>i</sub> )	~0.1 nM	[1][3][6]

## Experimental Protocols

### Materials

- **SW033291** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, recommended for higher concentrations)
- Pipettes and sterile filter tips

## Protocol for Preparing a 10 mM SW033291 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro experiments. Adjustments can be made based on the desired final concentration and experimental needs.

- **Pre-weighing Preparation:** Before handling the compound, ensure a clean and dry workspace. Use personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Weighing SW033291:** Carefully weigh the desired amount of **SW033291** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.126 mg of **SW033291** (Molecular Weight = 412.59 g/mol).
- **Solubilization:**
  - Transfer the weighed **SW033291** powder into a sterile microcentrifuge tube or vial.
  - Add the calculated volume of DMSO to the tube. For 4.126 mg of **SW033291**, add 1 mL of DMSO to achieve a 10 mM concentration.
  - Cap the tube securely.
- **Dissolution:**
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure that all the powder has dissolved.
  - For higher concentrations or if the compound is slow to dissolve, brief sonication in an ultrasonic bath can be beneficial.[6][8] Warming the tube at 37°C for 10 minutes can also aid in dissolution.[8]
- **Sterilization (Optional):** For cell-based assays requiring sterile conditions, the DMSO stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with organic

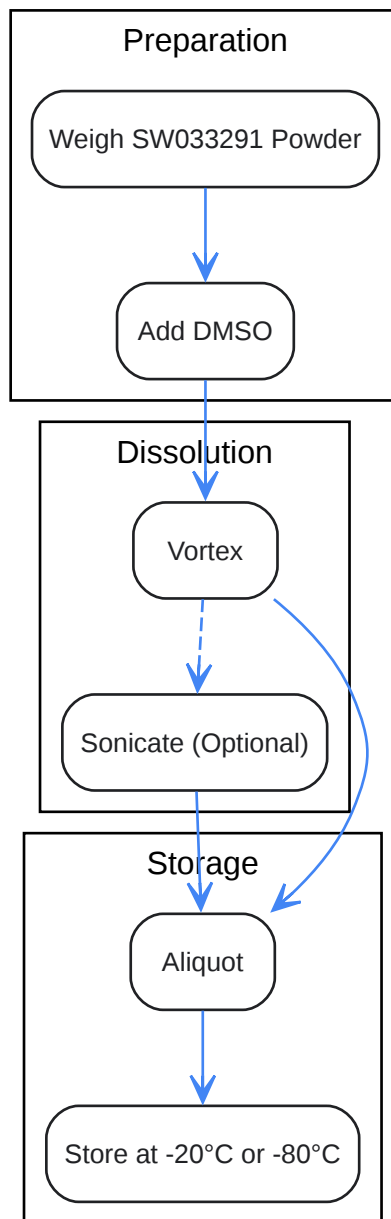
solvents. However, as DMSO itself has sterilizing properties, this step may not always be necessary.[6]

- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[3]
  - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
  - Store the aliquots at -20°C or -80°C for long-term storage.[3][6][8]

## Visualizations

### SW033291 Stock Solution Preparation Workflow

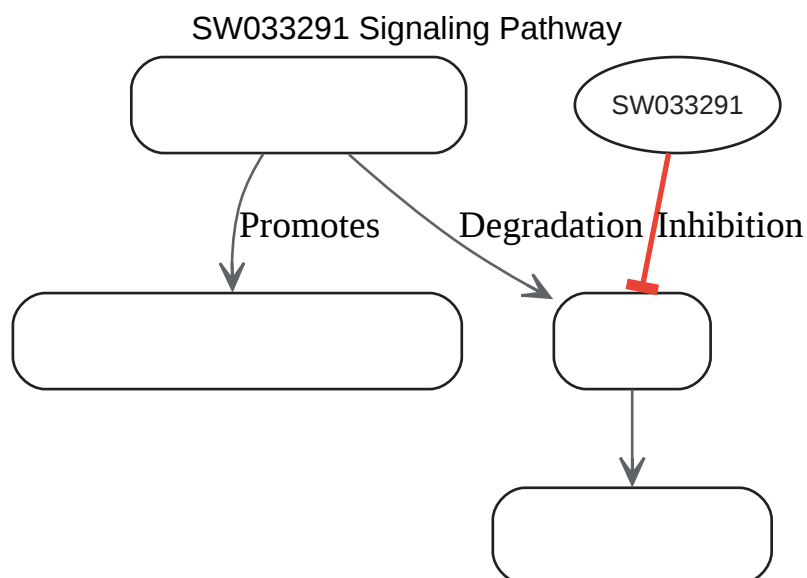
## Workflow for Preparing SW033291 Stock Solution



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Caption: A flowchart illustrating the key steps for preparing a **SW033291** stock solution in DMSO.

## SW033291 Mechanism of Action: Inhibition of 15-PGDH and PGE2 Stabilization



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Caption: A diagram showing how **SW033291** inhibits 15-PGDH, leading to increased PGE2 levels and promoting tissue regeneration.

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## References

- 1. Investigating the Mechanisms of 15-PGDH Inhibitor SW033291 in Improving Type 2 Diabetes Mellitus: Insights from Metabolomics and Transcriptomics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. SW033291 | 15-PGDH enzyme inhibitor | CAS 459147-39-8 | Dehydrogenase inhibitor | Buy SW-033291 from Supplier InvivoChem [invivochem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Inhibition of the Prostaglandin Degrading Enzyme 15-PGDH Potentiates Tissue Regeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 5. caymanchem.com [caymanchem.com]

- 6. SW033291 | Dehydrogenase | TargetMol [[targetmol.com](https://targetmol.com)]
- 7. SW 033291 | Other Dehydrogenases | Tocris Bioscience [[tocris.com](https://tocris.com)]
- 8. [apexbt.com](https://apexbt.com) [[apexbt.com](https://apexbt.com)]
- 9. [selleckchem.com](https://selleckchem.com) [[selleckchem.com](https://selleckchem.com)]
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